

Solubility Profile of Methyl 4-cyano-2-fluorobenzoate: A Technical Guide

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Compound of Interest

Compound Name: **Methyl 4-cyano-2-fluorobenzoate**

Cat. No.: **B174297**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Methyl 4-cyano-2-fluorobenzoate** in common organic solvents. Due to the limited availability of precise quantitative data in published literature, this guide combines qualitative and semi-quantitative information derived from patent literature with a detailed, generalized experimental protocol for accurate solubility determination. This document aims to serve as a valuable resource for laboratory work, process development, and formulation studies involving this compound.

Physicochemical Properties and Predicted Solubility

Methyl 4-cyano-2-fluorobenzoate is a substituted aromatic compound with the molecular formula $C_9H_6FNO_2$. Its structure, featuring a polar cyano group (-CN) and a methyl ester group (-COOCH₃), alongside a fluorinated benzene ring, suggests a moderate to good solubility in a range of common organic solvents. The presence of the polar functional groups indicates that it will likely be more soluble in polar aprotic and some polar protic solvents. The aromatic ring and the methyl group contribute to some non-polar character, which may allow for solubility in less polar solvents as well.

Solubility Data

Precise, quantitative solubility data for **Methyl 4-cyano-2-fluorobenzoate** is not readily available in peer-reviewed scientific literature. However, various patents describing its use in chemical syntheses provide valuable qualitative and semi-quantitative insights into its solubility. The following table summarizes this information.

Solvent	Type	Reported Solubility	Source
Methanol	Polar Protic	Soluble (At least 10.7 g/100 mL)	[1] [2] [3] [4] [5] [6] [7] [8]
Pyridine	Polar Aprotic	Soluble	[9] [10]
Tetrahydrofuran (THF)	Polar Aprotic	Soluble	[11]
Acetonitrile	Polar Aprotic	Likely Soluble (Used as a reaction solvent)	
Ethanol	Polar Protic	Suspended (Suggests lower solubility)	[12]

Note: The semi-quantitative value for methanol is derived from patent literature stating that 16.10 g of the compound was dissolved in 150 mL of methanol. The exact temperature and whether this represents the saturation point were not specified.

Experimental Protocol for Solubility Determination

To obtain precise and reliable solubility data, a standardized experimental protocol should be followed. The following describes a common method for determining the solubility of a solid compound in a liquid solvent.

Objective: To determine the saturation solubility of **Methyl 4-cyano-2-fluorobenzoate** in a given organic solvent at a specific temperature.

Materials:

- **Methyl 4-cyano-2-fluorobenzoate** (high purity)
- Selected organic solvents (analytical grade)

- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

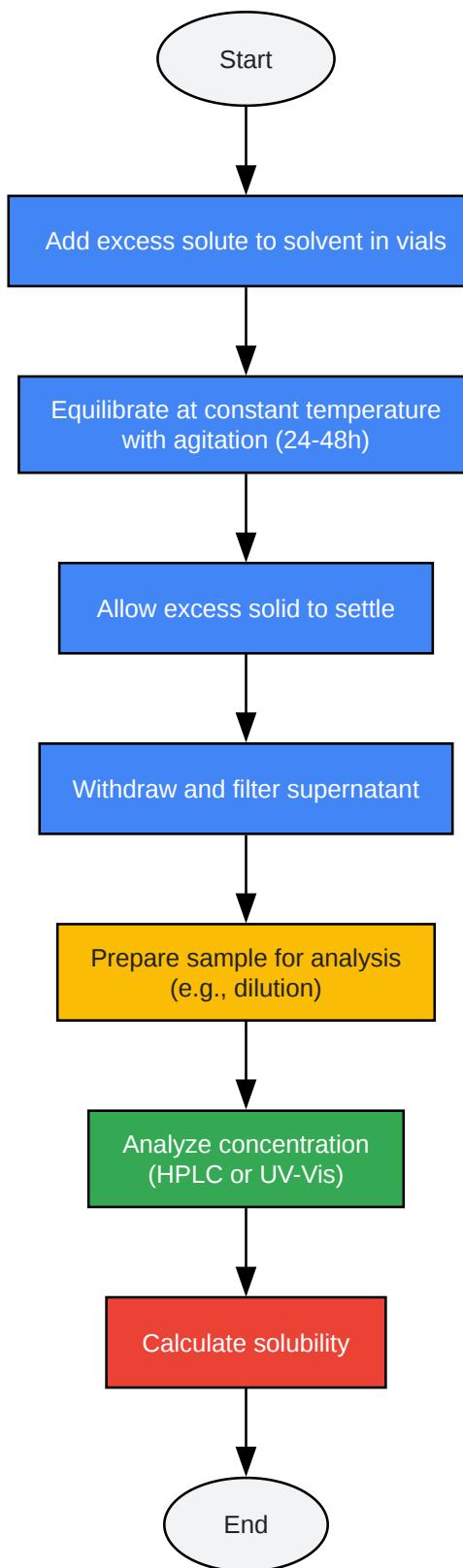
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Methyl 4-cyano-2-fluorobenzoate** to a series of vials, each containing a known volume of the selected organic solvent. The excess solid is crucial to ensure that a saturated solution is achieved.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- Sample Collection and Preparation:
 - After equilibration, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to avoid precipitation upon cooling.

- Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- Analysis:
 - Determine the concentration of **Methyl 4-cyano-2-fluorobenzoate** in the filtered solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - For HPLC analysis, a calibration curve should be prepared using standard solutions of known concentrations.
 - For UV-Vis analysis, a wavelength of maximum absorbance (λ_{max}) for the compound in the specific solvent must be determined, and a calibration curve should be generated.
- Calculation of Solubility:
 - From the concentration obtained from the analysis, calculate the solubility in the desired units (e.g., g/100 mL, mg/mL, or mol/L).

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Workflow for Experimental Solubility Determination

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References

- 1. keyorganics.net [keyorganics.net]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. benzonitrile [chemister.ru]
- 4. Methyl 4-cyano-2-fluorobenzoate | C9H6FNO2 | CID 15278726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Benzonitrile - Wikipedia [en.wikipedia.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. scribd.com [scribd.com]
- 8. EP2132206B1 - Substituted 4-aryl-1,4-dihydro-1,6-naphthyridinamides and use thereof - Google Patents [patents.google.com]
- 9. Synthetic Retinoids for the Modulation of Genomic and Nongenomic Processes in Neurodegenerative Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. WO2009124962A2 - Sulfonamides - Google Patents [patents.google.com]
- 12. atamankimya.com [atamankimya.com]
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